

# A Comprehensive Technical Guide to the Physicochemical Properties and Solubility of 3-Acetylcoumarin

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## Compound of Interest

Compound Name: 3-Acetylcoumarin

Cat. No.: B160212

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the essential physicochemical properties and solubility characteristics of **3-acetylcoumarin** (3-AC), a significant intermediate in pharmaceutical synthesis. 3-AC is recognized for its role in the development of anticoagulant and antimicrobial agents.[1] A thorough understanding of its properties is crucial for optimizing its use in drug formulation and development processes.

## Physicochemical Properties of 3-Acetylcoumarin

**3-Acetylcoumarin**, with the chemical formula  $C_{11}H_8O_3$ , is a derivative of coumarin where the hydrogen at position 3 is substituted by an acetyl group.[2] This substitution significantly influences its chemical and physical behavior. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Source
IUPAC Name	3-acetyl-2H-chromen-2-one	[2]
Molecular Formula	C <sub>11</sub> H <sub>8</sub> O <sub>3</sub>	[3][4][5][6]
Molecular Weight	188.18 g/mol	[2][3][4][5]
Melting Point	119-122 °C[3][4][5][7]	121.0 to 125.0 °C[8]
logP (Octanol/Water Partition Coefficient)	1.8[2]	1.726 (est.)[9]
Appearance	White to light yellow to green powder/crystals[8]	Faint yellow to yellow powder or crystals[4]

## Solubility of 3-Acetylcoumarin in Organic Solvents

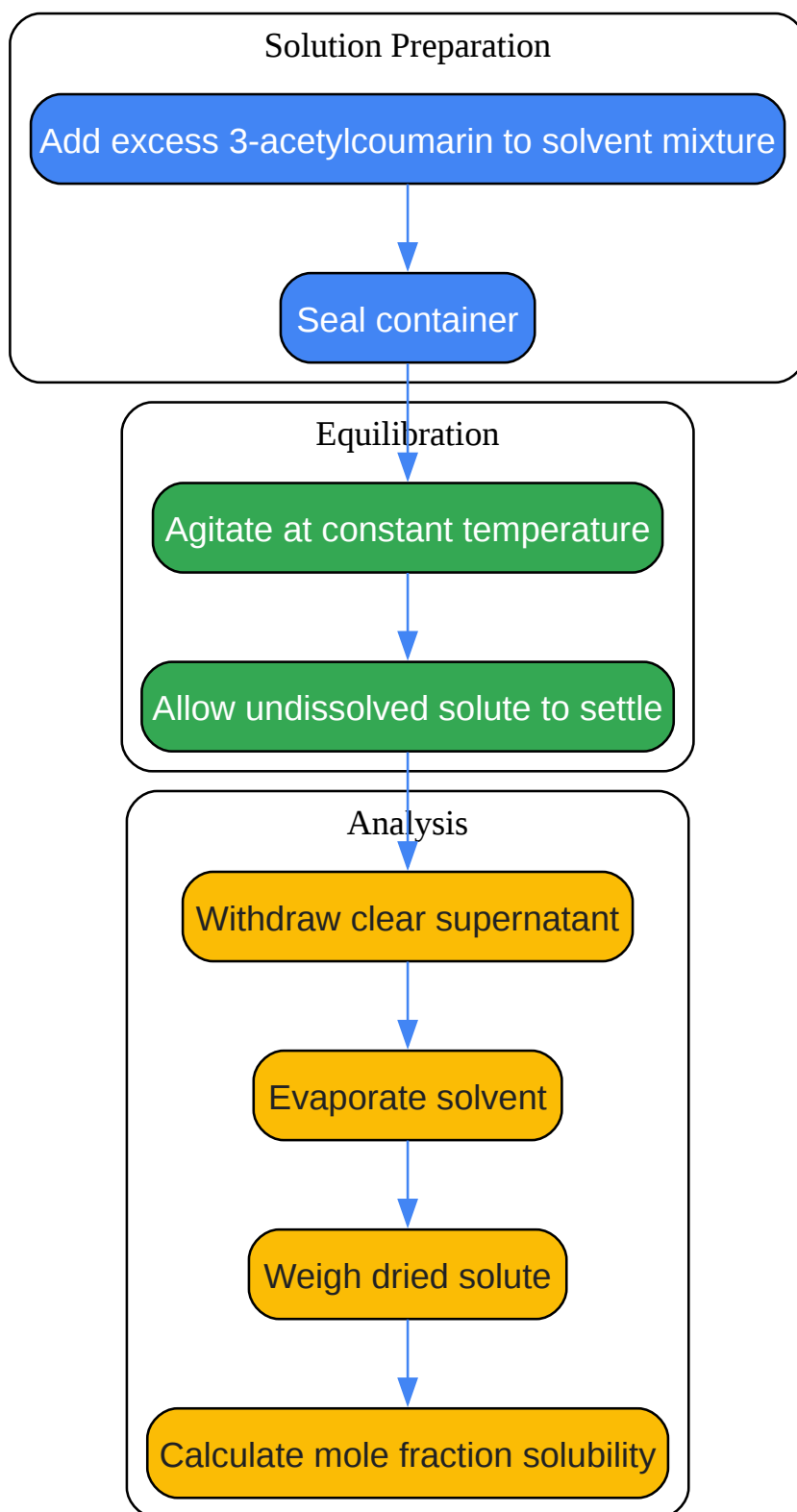
The solubility of a compound is a critical factor in its bioavailability and formulation. Recent studies have investigated the solubility of **3-acetylcoumarin** in binary solvent systems, providing valuable insights into its behavior in mixed solvent environments.

### Experimental Protocol: Gravimetric Analysis

The solubility of **3-acetylcoumarin** in binary solvent mixtures of 1,4-dioxane with methanol, ethanol, and 1-propanol has been determined using the gravimetric analysis method over a temperature range of 288.15–328.15 K.[1][10] This standard technique involves the following key steps:

- **Preparation of Supersaturated Solution:** An excess amount of **3-acetylcoumarin** is added to a known volume of the solvent mixture in a sealed container.
- **Equilibration:** The mixture is continuously agitated in a constant temperature bath for a prolonged period to ensure that equilibrium is reached.
- **Phase Separation:** Once equilibrium is achieved, the stirring is stopped, and the solution is allowed to stand, permitting the undissolved solute to settle.

- **Sampling:** A known volume of the clear supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to avoid any temperature-induced precipitation.
- **Solvent Evaporation:** The withdrawn sample is placed in a pre-weighed container, and the solvent is evaporated under controlled conditions (e.g., in a vacuum oven).
- **Mass Determination:** The container with the dried solute is weighed, and the mass of the dissolved **3-acetylcoumarin** is determined by subtracting the initial weight of the container.
- **Solubility Calculation:** The mole fraction solubility is then calculated from the mass of the dissolved solute and the initial volume and density of the solvent mixture.



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